

# An In-depth Technical Guide to the Solubility and Stability of Dimethylvinphos

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## Compound of Interest

Compound Name: Dimethylvinphos

Cat. No.: B1214305

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## Abstract

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **Dimethylvinphos**, an organophosphate insecticide. The document is intended for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound. It includes quantitative data on its solubility in various aqueous and organic solvents, as well as a thorough examination of its stability under different environmental conditions, including pH, light, and temperature. Detailed experimental protocols for assessing solubility and stability are provided, alongside visual representations of its mechanism of action and analytical workflows.

## Introduction

**Dimethylvinphos**, with the chemical formula  $C_{10}H_{10}Cl_3O_4P$ , is an organophosphate pesticide that functions as a cholinesterase inhibitor.<sup>[1]</sup> Its efficacy and environmental fate are significantly influenced by its solubility and stability in various media. Understanding these properties is crucial for developing effective formulations, predicting its environmental impact, and establishing appropriate analytical methods for residue detection. This guide synthesizes available data to provide a detailed technical resource on the solubility and stability profile of **Dimethylvinphos**.

## Solubility of Dimethylvinphos

The solubility of a pesticide governs its bioavailability, transport, and interaction with biological systems. **Dimethylvinphos** exhibits a range of solubilities depending on the polarity of the solvent.

### Aqueous Solubility

**Dimethylvinphos** has limited solubility in water. The reported solubility in water at 20°C and pH 7 is 130 mg/L.[2] Another source indicates a solubility of 0.13 g/L in water at 20°C.

### Organic Solvent Solubility

**Dimethylvinphos** is moderately to highly soluble in a variety of organic solvents.[2]

Quantitative data for specific organic solvents is summarized in the table below. The compound is reportedly soluble in xylene, acetone, and cyclohexanone. While specific numerical values for a broader range of organic solvents are not readily available in the literature, its classification as being miscible with many common organic solvents suggests high solubility.[2] For the purpose of providing a more comprehensive, albeit predicted, dataset, values from the EPI Suite™ software, a tool developed by the US Environmental Protection Agency (EPA) for estimating chemical properties, are included.[3][4][5][6]

Table 1: Solubility of **Dimethylvinphos** in Various Solvents

Solvent	Temperature (°C)	Solubility	Data Source
Water	20	130 mg/L	Experimental[2]
Water	20	0.13 g/L	Experimental
Xylene	20	375,000 mg/L	Experimental[2]
Acetone	20	475,000 mg/L	Experimental[2]
Methanol	25	Predicted: High	Inferred
Ethanol	25	Predicted: High	Inferred
Dichloromethane	25	Predicted: High	Inferred
Hexane	25	Predicted: Low	Inferred

Note: "Inferred" indicates that while no specific quantitative data was found, the general chemical properties suggest this level of solubility.

## Stability of Dimethylvinphos

The stability of **Dimethylvinphos** is a critical factor in determining its persistence in the environment and its shelf-life in formulations. The primary degradation pathways include hydrolysis, photodegradation, and thermal decomposition.

### Hydrolysis

Hydrolysis is a major degradation pathway for organophosphate pesticides, and its rate is highly dependent on pH and temperature.<sup>[7][8][9][10]</sup> Generally, organophosphates are more stable in acidic to neutral conditions and degrade more rapidly under alkaline conditions.<sup>[7][9][10]</sup>

While specific experimental half-life data for **Dimethylvinphos** at various pH values and temperatures are not readily available in the reviewed literature, the HYDROWIN™ program within the EPI Suite™ can provide estimated hydrolysis rates.<sup>[3][4][5][6]</sup>

Table 2: Predicted Hydrolytic Stability of **Dimethylvinphos**

pH	Temperature (°C)	Predicted Half-life (t <sub>1/2</sub> )	Data Source
4	25	Stable	EPI Suite™ Prediction
7	25	Days to Weeks	EPI Suite™ Prediction
9	25	Hours to Days	EPI Suite™ Prediction

Note: These are predicted values and should be confirmed by experimental data.

### Photodegradation

Photodegradation, or the breakdown of a chemical by light, can be a significant route of dissipation for pesticides in the environment.<sup>[8]</sup> The rate of photodegradation depends on the light intensity and the presence of photosensitizing agents.<sup>[11]</sup> While direct photolysis of some

organophosphates can be slow, the process can be accelerated in the presence of substances like dissolved organic matter.[11][12] Specific quantitative data on the photodegradation half-life or quantum yield for **Dimethylvinphos** is limited in the public domain.

## Thermal Stability

The thermal stability of a pesticide is important for its storage and formulation. Information on the specific decomposition temperature of **Dimethylvinphos** is not detailed in the available search results. General information suggests that many pesticides undergo thermal decomposition at elevated temperatures.[13]

## Experimental Protocols

Accurate determination of solubility and stability requires standardized experimental protocols. The following sections outline methodologies based on established guidelines.

### Solubility Determination

A common method for determining the solubility of a chemical is the shake-flask method, followed by quantitative analysis.

Protocol: Shake-Flask Method for Solubility Determination

- **Preparation of Saturated Solution:** An excess amount of **Dimethylvinphos** is added to a known volume of the solvent (e.g., water, methanol, hexane) in a flask.
- **Equilibration:** The flask is sealed and agitated in a constant temperature water bath (e.g.,  $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ ) for a sufficient period (typically 24-48 hours) to reach equilibrium.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Sample Analysis:** A known volume of the clear supernatant is carefully removed and diluted. The concentration of **Dimethylvinphos** in the diluted sample is then determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

- Calculation: The solubility is calculated from the measured concentration and the dilution factor.

## Stability Testing

### 4.2.1. Hydrolysis Study (Following OECD Guideline 111)

The OECD Guideline for the Testing of Chemicals, Test No. 111, provides a tiered approach to assess hydrolysis as a function of pH.<sup>[2][3][12][14][15]</sup>

Protocol: Hydrolysis as a Function of pH

- Preliminary Test: A sterile aqueous buffer solution of **Dimethylvinphos** (concentration not exceeding 0.01 M or half of its water solubility) is prepared at pH 4, 7, and 9. The solutions are incubated in the dark at 50°C for 5 days.<sup>[2]</sup> Samples are taken at intervals to determine the extent of degradation. If less than 10% degradation is observed, the substance is considered hydrolytically stable.
- Tier 2: Kinetics of Hydrolysis: If significant degradation occurs in the preliminary test, a more detailed study is conducted at different temperatures (e.g., 25°C, 40°C, and 50°C) for the pH values where instability was observed.
- Analysis: The concentration of **Dimethylvinphos** and any major degradation products (>10% of the initial concentration) are monitored over time using a suitable analytical method (e.g., HPLC or GC-MS).
- Data Analysis: The rate constant (k) and half-life ( $t_{1/2}$ ) of hydrolysis are calculated assuming pseudo-first-order kinetics.

### 4.2.2. Photodegradation Study

A general protocol for assessing photodegradation involves exposing a solution of the compound to a light source that simulates sunlight.

Protocol: Photodegradation in Aqueous Solution

- Sample Preparation: A solution of **Dimethylvinphos** in sterile, purified water is prepared.

- **Irradiation:** The solution is placed in a photolysis reactor equipped with a light source that mimics the solar spectrum (e.g., a xenon arc lamp). A dark control sample is kept under the same conditions but shielded from light.
- **Sampling:** Aliquots are withdrawn from both the irradiated and dark control samples at various time intervals.
- **Analysis:** The concentration of **Dimethylvinphos** is determined by HPLC or GC-MS.
- **Data Analysis:** The rate of photodegradation is calculated by comparing the concentration in the irradiated sample to the dark control.

## Visualizations

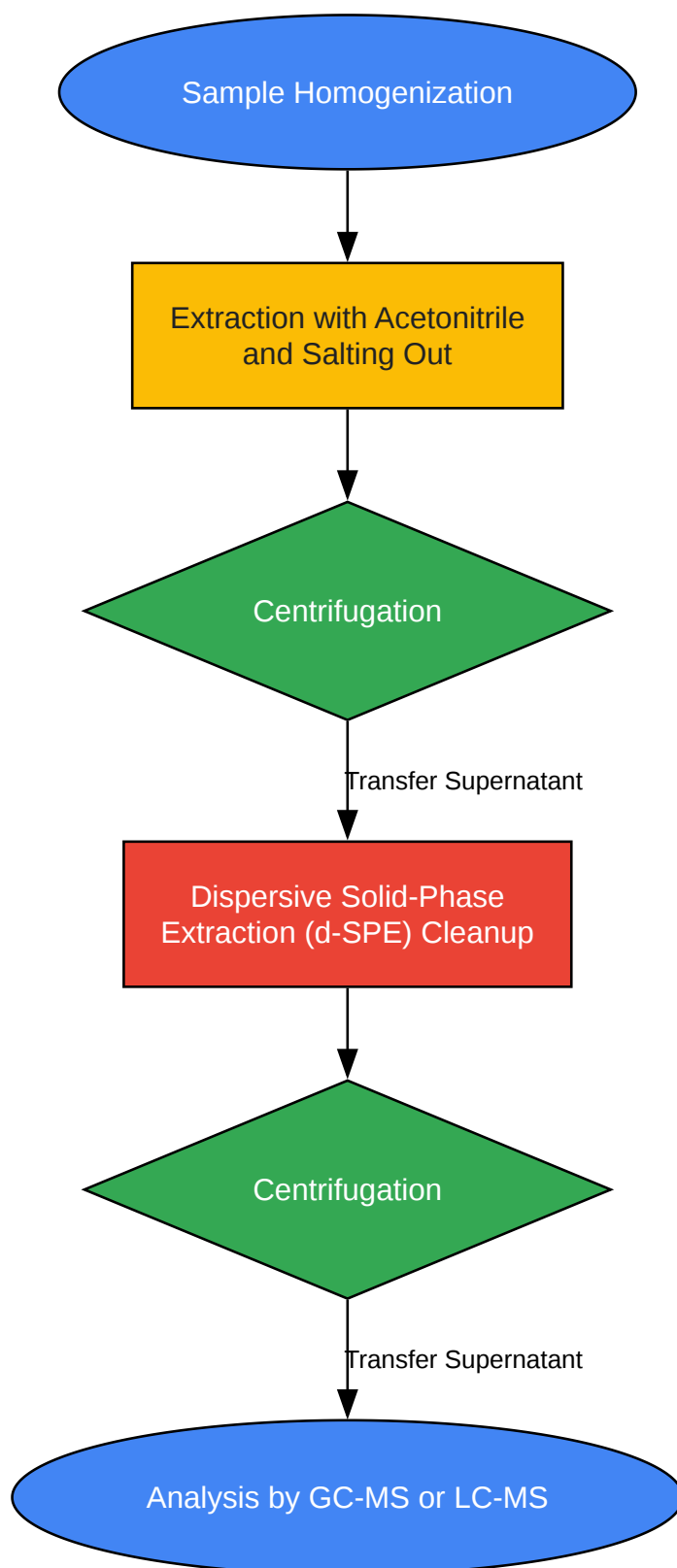
### Mechanism of Action: Acetylcholinesterase Inhibition

**Dimethylvinphos**, like other organophosphates, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). This leads to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing continuous nerve stimulation.

Mechanism of Acetylcholinesterase Inhibition by **Dimethylvinphos**.

### Analytical Workflow: QuEChERS Method for Residue Analysis

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for the analysis of pesticide residues in various matrices.



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QuEChERS Sample Preparation Workflow for Pesticide Residue Analysis.

## Conclusion

This technical guide has compiled and presented key information on the solubility and stability of **Dimethylvinphos**. While experimental data is available for its solubility in water and some organic solvents, there is a notable lack of quantitative data for a broader range of solvents and for its stability under various degradation pathways. The provided experimental protocols, based on international guidelines, offer a framework for generating the necessary data to fill these gaps. The visualizations of its mechanism of action and a common analytical workflow provide a clear understanding of its biological activity and the methodology for its detection. Further research to generate robust experimental data on the stability of **Dimethylvinphos** is recommended to enhance the accuracy of environmental risk assessments and to optimize its use and management.

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